Triethylene Glycol: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*Triethylene Glycol*
CAS No.:	*119438-10-7*
Cat. No.:	*B049594*

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Introduction

Triethylene glycol (TEG) is a viscous, colorless, and odorless organic compound with the chemical formula $HOCH_2CH_2OCH_2CH_2OCH_2CH_2OH$. As a member of the polyethylene glycol family, it possesses a unique combination of properties, including high hygroscopicity, a high boiling point, low volatility, and excellent solvency for a wide range of substances.[1][2][3] These characteristics make it a versatile and valuable excipient in the pharmaceutical industry, where it is utilized as a solvent, humectant, plasticizer, and disinfectant.[3][4][5] This in-depth technical guide provides a comprehensive overview of the chemical and physical properties of **triethylene glycol**, detailed experimental protocols for their determination, and a workflow for a key pharmaceutical application.

Chemical and Physical Properties of **Triethylene Glycol**

The fundamental chemical and physical properties of **triethylene glycol** are summarized in the tables below. These values represent a compilation of data from various sources and may exhibit slight variations depending on the specific grade and purity of the substance.

Table 1: General and Physical Properties of Triethylene Glycol

Property	Value	References
Chemical Formula	$C_6H_{14}O_4$	[1][2]
Molecular Weight	150.17 g/mol	[1][2]
CAS Number	112-27-6	[1]
Appearance	Colorless, viscous liquid	[1][2]
Odor	Odorless to slightly sweet	[2][4]
Melting Point	-7 °C (19.4 °F)	[1][2]
Boiling Point	285 °C (545 °F) at 760 mmHg	[1]
Density	1.1255 g/mL at 20 °C	[1]
Refractive Index (n^{20}/D)	1.455	[4]

Table 2: Thermochemical and Safety Properties of Triethylene Glycol

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Property	Value	References
Flash Point (Closed Cup)	177 °C (350.6 °F)	[6]
Autoignition Temperature	371 °C (699.8 °F)	[6]
Lower Explosive Limit	0.9%	[7]
Upper Explosive Limit	9.2%	[7]
Vapor Pressure	<0.01 mmHg at 20 °C	[8]
Vapor Density (Air = 1)	5.17	[6]
Viscosity (Dynamic)	48.2 mPa·s at 20°C	[9]

Table 3: Solubility of Triethylene Glycol

Solvent	Solubility	References
Water	Miscible	[1]
Ethanol	Soluble	[1]
Acetone	Soluble	[1]
Acetic Acid	Soluble	[1]
Glycerine	Soluble	[1]
Pyridine	Soluble	[1]
Aldehydes	Soluble	[1]
Diethyl Ether	Slightly Soluble	[1]
Oils and Fats	Insoluble	[1]
Most Hydrocarbons	Insoluble	[1]

Experimental Protocols

The following sections detail the standard methodologies for determining key physical and chemical properties of **triethylene glycol**, primarily referencing ASTM International standards.

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Determination of Purity by Gas Chromatography (ASTM E202)

This method is used to determine the purity of **triethylene glycol** and to quantify impurities such as diethylene glycol and tetraethylene glycol.[10][11]

Methodology:

- Apparatus: A gas chromatograph equipped with a flame ionization detector (FID) and a suitable capillary column (e.g., PEG-20M) is used.[7]
- Sample Preparation: The **triethylene glycol** sample is typically analyzed directly without dilution. A known standard mixture of glycols is prepared for calibration.[3]
- Chromatographic Conditions:
  - Carrier Gas: Helium or Nitrogen.[3]
  - Injection Volume: Typically 1 µL.[3]
  - Temperature Program: An initial oven temperature is held for a set time, then ramped up to a final temperature to ensure separation of all glycol components. For example, hold at 135°C for 8 minutes, then increase at 3°C/min to 180°C and hold for 9 minutes.[7]
- Analysis: The sample is injected into the gas chromatograph. The retention times of the peaks are compared to those of the standard mixture to identify the components. The area of each peak is integrated, and the percentage of each component is calculated based on the total area of all peaks.[12]

Determination of Kinematic Viscosity (ASTM D445)

This method measures the kinematic viscosity of transparent liquids like **triethylene glycol**.[1][5]

Methodology:

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant-temperature water bath are required.[13]

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- Procedure:
  1. The viscometer is charged with the **triethylene glycol** sample.
  2. The viscometer is placed in the constant-temperature bath until the sample reaches the desired temperature.[1]
  3. The time it takes for the liquid to flow between two marked points on the viscometer under gravity is measured accurately.[13]
- Calculation: The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.[14]

Determination of Density and Specific Gravity (ASTM E202)

This method covers the determination of the specific gravity of glycols.[15]

Methodology:

- Apparatus: A pycnometer or a hydrometer can be used.[3][16]
- Procedure (using a pycnometer):
  1. The clean, dry pycnometer is weighed.
  2. The pycnometer is filled with the **triethylene glycol** sample and weighed again at a controlled temperature (e.g., 20°C).
  3. The pycnometer is then emptied, cleaned, and filled with distilled water and weighed at the same temperature.
- Calculation: The specific gravity is calculated as the ratio of the weight of the **triethylene glycol** to the weight of an equal volume of water.[3]

Determination of Flash Point (ASTM D93)

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This method uses the Pensky-Martens closed-cup tester to determine the flash point of combustible liquids like **triethylene glycol**.[17][18]

Methodology:

- Apparatus: A Pensky-Martens closed-cup flash point tester.[7]
- Procedure:
  1. A sample of **triethylene glycol** is placed in the test cup.
  2. The sample is heated at a slow, constant rate while being stirred.[2]
  3. An ignition source is directed into the cup at regular temperature intervals.[2]
  4. The flash point is the lowest temperature at which the vapors above the liquid ignite.[7]

Determination of Water Content (ASTM E203)

The Karl Fischer titration method is used for the accurate determination of water content in **triethylene glycol**.[19][20]

Methodology:

- Apparatus: An automatic Karl Fischer titrator.[9]
- Procedure:
  1. A known weight of the **triethylene glycol** sample is injected into the titration vessel containing a Karl Fischer reagent.[19]
  2. The reagent reacts with the water present in the sample.
  3. The endpoint of the titration is detected potentiometrically.[9]
- Calculation: The instrument automatically calculates the water content based on the amount of reagent consumed.[19]

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Determination of Refractive Index

The refractive index is a measure of how light bends as it passes through the substance.[21]

Methodology:

- Apparatus: An Abbe refractometer or a digital refractometer.[21]
- Procedure:

1. A few drops of the **triethylene glycol** sample are placed on the prism of the refractometer.[8]
2. Light is passed through the sample, and the refractive index is read from the instrument's scale or digital display.[21]
3. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[8]

Application in Pharmaceutical Formulation: A Workflow

Triethylene glycol's excellent solvent properties make it a valuable component in liquid and semi-solid pharmaceutical formulations, particularly for dissolving active pharmaceutical ingredients (APIs) with poor water solubility.[22] The following diagram illustrates a typical experimental workflow for determining the solubility of an API in a TEG-based solvent system.

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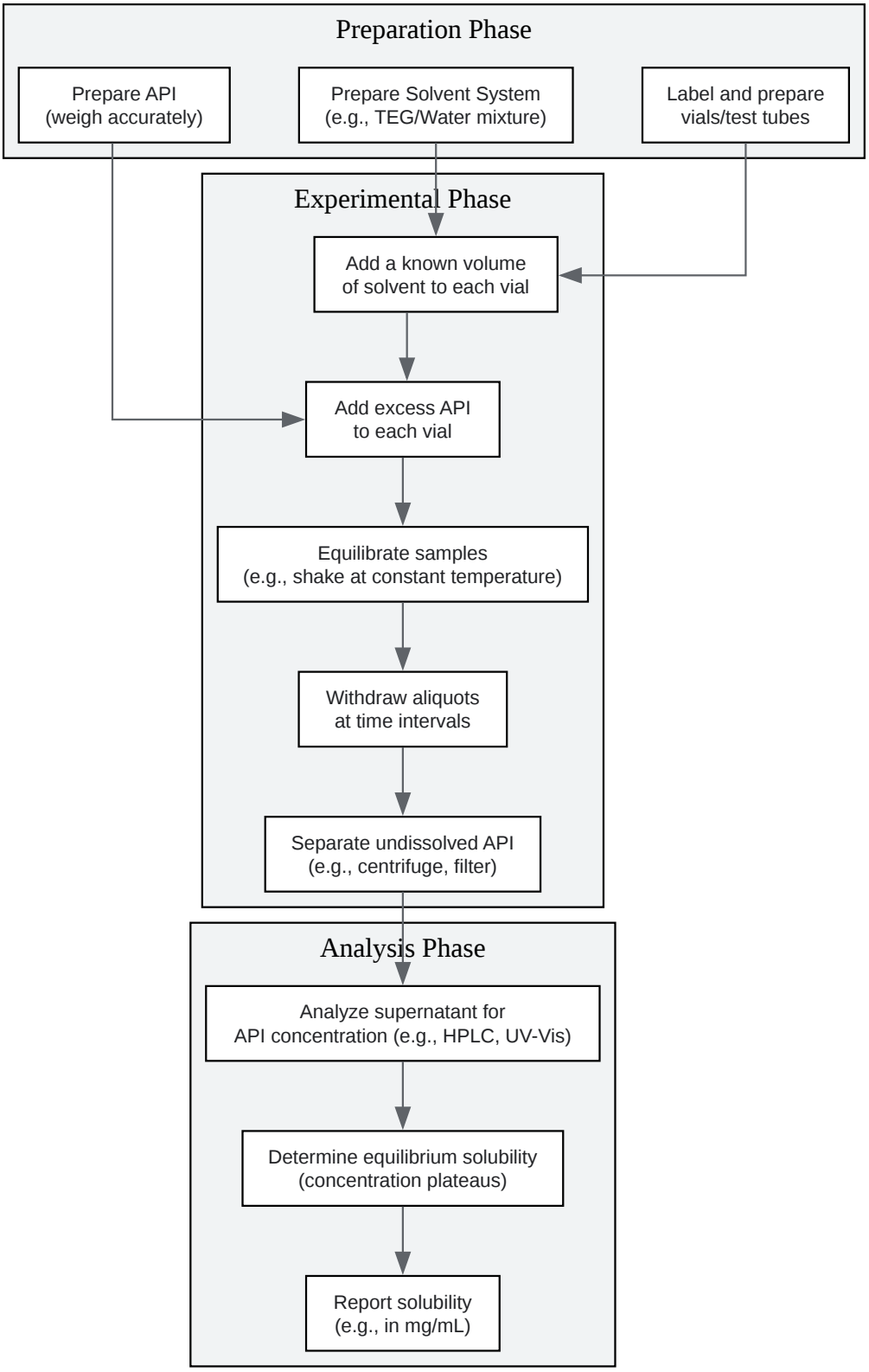

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Caption: Workflow for Determining API Solubility in a TEG-Based Solvent System.

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Conclusion

Triethylene glycol is a highly versatile and functional excipient with a well-characterized profile of chemical and physical properties. Its hygroscopicity, solvency, and low toxicity make it suitable for a wide range of applications in the pharmaceutical industry, from oral and topical formulations to its use as a disinfectant.[2][3] The standardized experimental protocols outlined in this guide provide a framework for the accurate and reproducible assessment of its key properties, ensuring its quality and performance in drug development and manufacturing. A thorough understanding of these properties and their determination is essential for researchers and scientists to effectively utilize **triethylene glycol** in the creation of safe and efficacious pharmaceutical products.

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